

Application Note: Quantification of Acebrophylline using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Macrophylline*

Cat. No.: *B1239403*

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Introduction

Acebrophylline is a drug used for the treatment of respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD). It functions as a bronchodilator and mucoregulator. Accurate and precise quantification of Acebrophylline in pharmaceutical formulations is crucial for ensuring its therapeutic efficacy and safety. This application note describes a validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the determination of Acebrophylline in bulk and tablet dosage forms.

Principle of the Method

The method utilizes RP-HPLC with UV detection to separate and quantify Acebrophylline. The separation is achieved on a C18 column using a mobile phase consisting of a mixture of an organic solvent (methanol or acetonitrile) and a buffer. The analyte is detected by its absorbance at a specific wavelength, and the peak area is proportional to the concentration of Acebrophylline in the sample.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A summary of the typical instrumentation and chromatographic conditions for the analysis of Acebrophylline is provided in the table below. These conditions have been compiled from

various validated methods.[1][2][3]

| Parameter | Condition |
|----------------------|--|
| HPLC System | HPLC system with a pump, autosampler, column oven, and UV-Vis detector |
| Column | Cosmosil C18 (dimensions not specified)[1], Hypersil BDS C18 (250 x 4.6 mm, 5 μ m)[2], Inertsil C18 (150 x 4.6 mm, 5 μ m)[3] |
| Mobile Phase | Methanol: 10mM KH ₂ PO ₄ buffer (70:30 v/v)[1], Acetonitrile: Phosphate buffer pH 7.0 (60:40 v/v)[2], Methanol: Phosphate buffer pH 3.0 (70:30 v/v)[3] |
| Flow Rate | 0.8 ml/min[1][3] or 1.0 ml/min[2] |
| Detection Wavelength | 243 nm[1], 230 nm[2], 260 nm[3] |
| Injection Volume | Not specified |
| Column Temperature | Ambient |
| Run Time | 10 minutes[2][3] |

2. Preparation of Solutions

- Mobile Phase Preparation: Prepare the specified mobile phase by mixing the components in the given ratio. Degas the mobile phase using an ultrasonic water bath for 10 minutes and filter through a 0.45 μ m filter.[3]
- Standard Stock Solution: Accurately weigh and transfer 10 mg of Acebrophylline working standard into a 10 mL volumetric flask. Add about 7 mL of the diluent (mobile phase), sonicate to dissolve completely, and make up the volume to the mark with the same solvent. [3]
- Sample Preparation (for Tablet Dosage Form): Weigh and finely powder not fewer than 20 tablets. Transfer an amount of the powder equivalent to 10 mg of Acebrophylline into a 10

mL volumetric flask. Add about 7 mL of diluent, sonicate for 15 minutes, and make up the volume with the diluent. Filter the solution through a 0.45 µm syringe filter.

3. Method Validation Parameters

The analytical method should be validated according to ICH guidelines to ensure it is suitable for its intended purpose.^{[2][4]} Key validation parameters are summarized in the table below, with typical values obtained from published methods for Acebrophylline.

| Validation Parameter | Typical Results |
|---|---|
| Linearity Range | 5-25 µg/ml ^[1] |
| Correlation Coefficient (r ²) | > 0.999 ^[3] |
| Limit of Detection (LOD) | 0.150 µg/ml ^[1] , 0.156 µg/mL ^[2] |
| Limit of Quantification (LOQ) | 0.455 µg/ml ^[1] , 0.473 µg/mL ^[2] |
| Accuracy (% Recovery) | 98-102% ^[3] |
| Precision (% RSD) | < 2% ^[3] |
| Retention Time | 4.076 min ^[1] , 6.76 min ^[2] , 3.842 min ^[3] |

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Acebrophylline using HPLC.

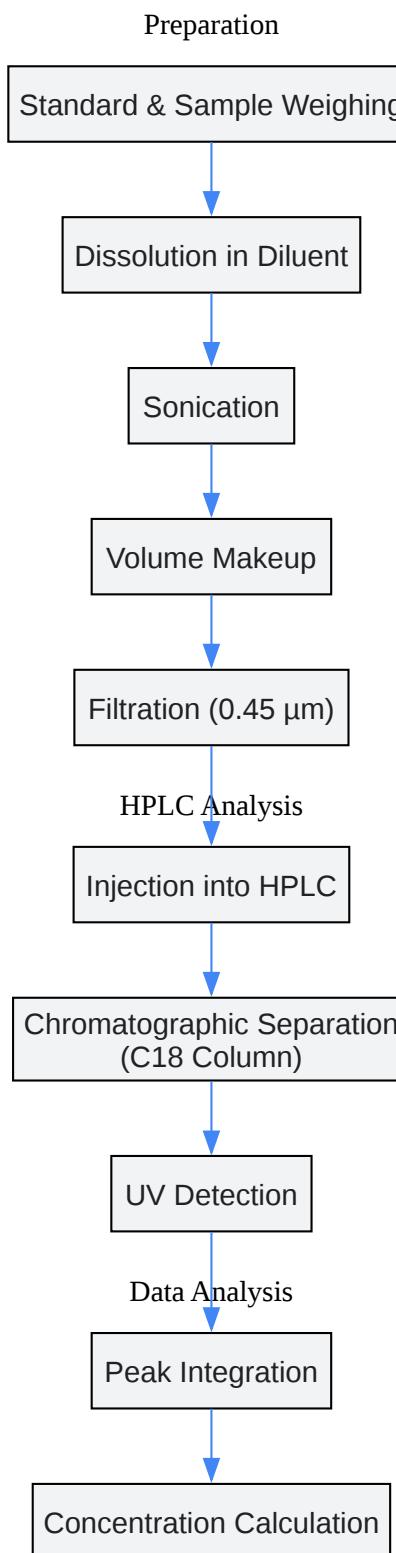
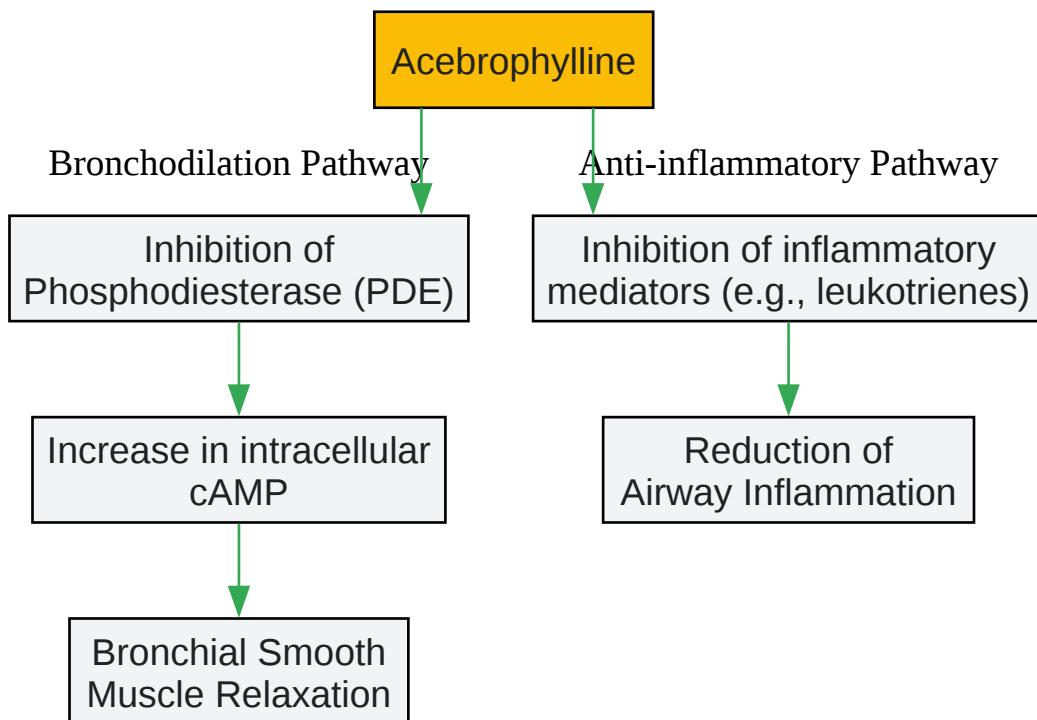
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Figure 1. Experimental workflow for Acebophylline quantification by HPLC.

Signaling Pathway

While a detailed signaling pathway for **Macrophylline** is not available, the mechanism of action for Acebromophylline involves multiple pathways. It acts as a phosphodiesterase inhibitor, leading to bronchodilation, and also modulates inflammatory pathways. A simplified logical diagram of its primary actions is presented below.



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References

- 1. RP-HPLC method for simultaneous estimation of acebromophylline and doxophylline. [wisdomlib.org]
- 2. ijpsm.com [ijpsm.com]

- 3. gsconlinepress.com [gsconlinepress.com]
- 4. Steps for HPLC Method Validation | Pharmaguideline [pharmaguideline.com]
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